

Proper Disposal of ASB14780: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ASB14780

Cat. No.: B11936361

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This document provides essential guidance on the proper disposal procedures for **ASB14780**, a potent and selective cytosolic phospholipase A2 α (cPLA2 α) inhibitor. While this guide offers a framework based on general laboratory safety protocols and available chemical data, it is imperative to consult the official Safety Data Sheet (SDS) provided by the supplier and adhere to all local, state, and federal regulations for chemical waste disposal.

Key Chemical and Physical Properties of ASB14780

A summary of the known quantitative data for **ASB14780** is presented below. This information is crucial for a preliminary assessment of its handling and disposal requirements.

Property	Value	Source
Molecular Weight	582.7	[1]
Formula	C ₃₁ H ₂₇ NO ₃ ·C ₄ H ₁₁ NO ₃	[1]
Purity	≥98% (HPLC)	[1]
CAS Number	1069046-00-9	[1]
Storage	Store at -20°C	[1]
Solubility	Soluble to 100 mM in DMSO	

Experimental Protocols: Safe Handling and Disposal Workflow

The following protocols are based on standard laboratory procedures for handling research-grade chemicals of unknown or potentially hazardous nature.^[2]

Personal Protective Equipment (PPE)

Before handling **ASB14780**, ensure the following personal protective equipment is worn:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.

Spill Management

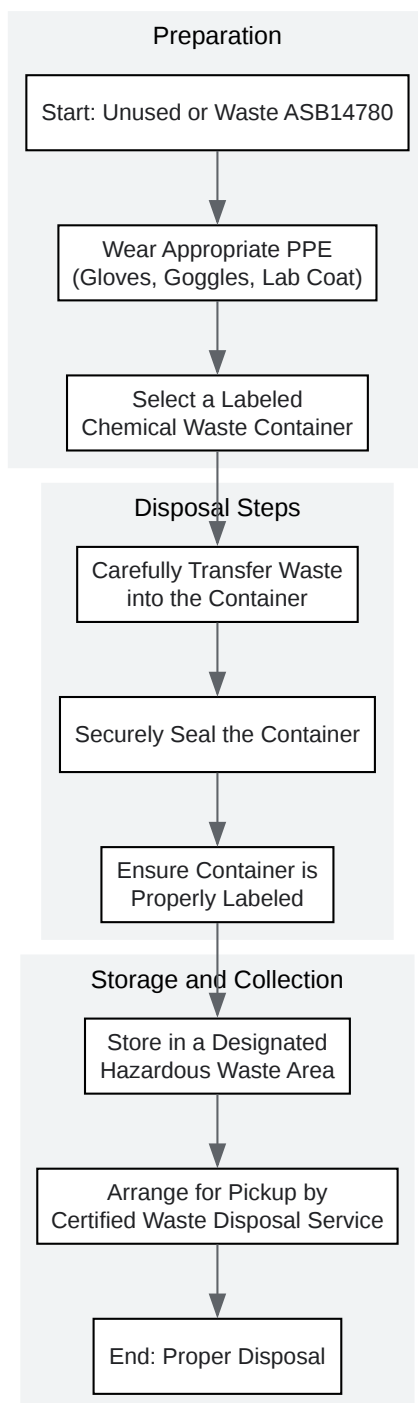
In the event of a spill, the following steps should be taken:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Contain: For small spills, use an absorbent material (e.g., vermiculite, sand, or chemical absorbent pads) to contain the substance.
- Clean: Carefully sweep or scoop up the absorbed material into a designated chemical waste container.
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.
- Ventilate: Ensure the area is well-ventilated.

Disposal Procedure

The disposal of **ASB14780** and its containers must be managed as chemical waste. The following workflow outlines the general steps for proper disposal.

ASB14780 Disposal Workflow



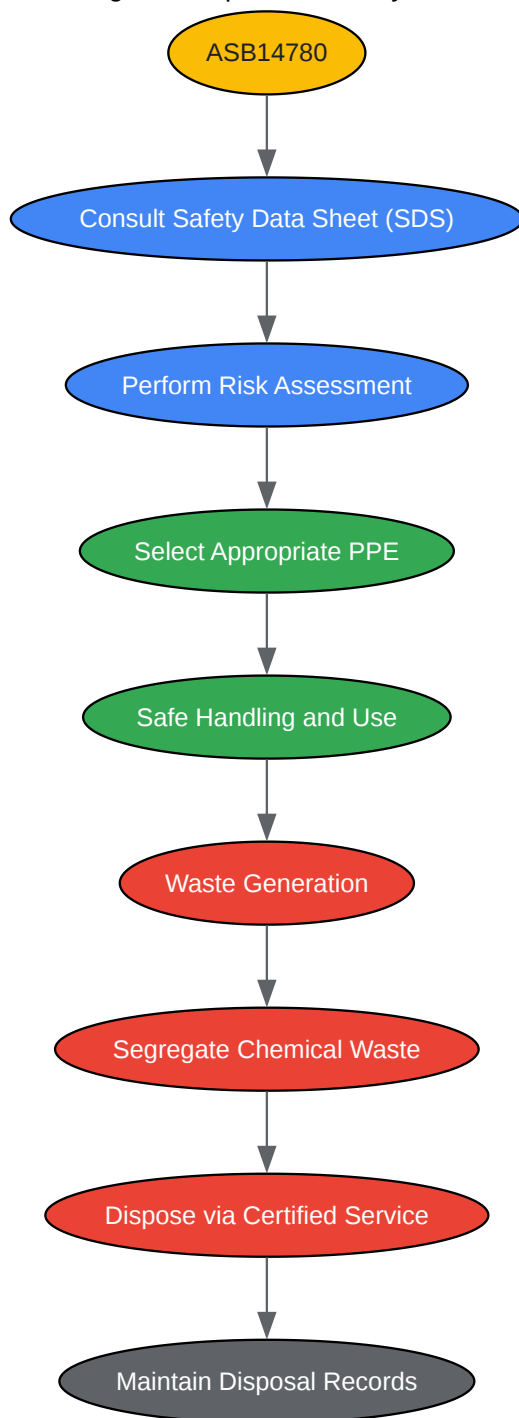
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Caption: A logical workflow for the safe disposal of **ASB14780**.

Signaling Pathway for Safe Chemical Handling

The decision-making process for handling and disposing of a research chemical like **ASB14780** can be visualized as a signaling pathway, where information and safety protocols dictate the subsequent actions.

Safe Handling and Disposal Pathway for ASB14780



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Caption: Decision pathway for safe handling and disposal of **ASB14780**.

Disclaimer: The information provided here is for guidance only and is based on general laboratory safety principles. As the potential hazards of many research chemicals are not fully known, an absence of a warning does not imply that no hazard exists.[2] It is the user's responsibility to ensure that all safety precautions are taken. Always refer to the manufacturer's Safety Data Sheet (SDS) for specific and detailed disposal instructions.

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References

- 1. ASB 14780 | Phospholipases | Tocris Bioscience [tocris.com]
- 2. Safety | Tocris Bioscience [tocris.com]
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